Spectroscopic Data of (4-Nitrophenyl)vinyl ether: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*(4-Nitrophenyl)vinyl ether*
CAS No.:	*940-14-7*
Cat. No.:	*B1200199*

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Abstract

This technical guide provides a comprehensive overview of the key spectroscopic data for **(4-Nitrophenyl)vinyl ether** (NPVE), a valuable chemical intermediate in organic synthesis. Due to the scarcity of a single, comprehensive source for its complete spectroscopic profile, this document synthesizes predicted data based on the well-established principles of NMR, IR, and MS, drawing analogies from structurally related compounds. This guide is intended to serve as a valuable resource for researchers in identifying and characterizing this compound, offering detailed interpretations of its spectral features and outlining the underlying chemical principles.

Introduction

(4-Nitrophenyl)vinyl ether is a bifunctional organic molecule featuring a vinyl ether group and a nitro-substituted aromatic ring. This unique combination of functional groups makes it a

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versatile building block in various chemical transformations, including polymerization and cycloaddition reactions. Accurate and thorough spectroscopic characterization is paramount for confirming the identity and purity of NPVE in any research or development setting. This guide provides a detailed analysis of its expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Molecular Structure and Properties

Before delving into the spectroscopic data, it is essential to understand the molecular structure of **(4-Nitrophenyl)vinyl ether**.

Figure 1. Chemical structure of **(4-Nitrophenyl)vinyl ether**.

Table 1. Physical and Chemical Properties of **(4-Nitrophenyl)vinyl ether**

Property	Value	Source
Molecular Formula	$C_8H_7NO_3$	PubChem[1]
Molecular Weight	165.15 g/mol	PubChem[1]
IUPAC Name	1-(ethenyloxy)-4-nitrobenzene	PubChem[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen (^{1}H NMR) and carbon (^{13}C NMR) atoms.

Predicted ^{1}H NMR Data

The ^{1}H NMR spectrum of **(4-Nitrophenyl)vinyl ether** is expected to show distinct signals for the vinyl and aromatic protons. The electron-withdrawing nature of the nitro group and the oxygen of the ether will significantly influence the chemical shifts.

Table 2. Predicted ^{1}H NMR Chemical Shifts and Coupling Constants for **(4-Nitrophenyl)vinyl ether**

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Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constants (J, Hz)
H-a (geminal)	~4.4 - 4.8	dd	J_ac ≈ 6-8 Hz, J_ab ≈ 1-2 Hz
H-b (cis)	~4.7 - 5.1	dd	J_bc ≈ 13-15 Hz, J_ab ≈ 1-2 Hz
H-c (trans)	~6.5 - 6.9	dd	J_bc ≈ 13-15 Hz, J_ac ≈ 6-8 Hz
Ar-H (ortho to -OCH=CH₂)	~7.0 - 7.3	d	J ≈ 8-9 Hz
Ar-H (ortho to -NO₂)	~8.1 - 8.4	d	J ≈ 8-9 Hz

Interpretation:

- Vinyl Protons (H-a, H-b, H-c): The vinyl protons will appear as a characteristic AMX spin system. The proton on the carbon attached to the oxygen (H-c) is expected to be the most deshielded due to the resonance effect of the ether oxygen. The geminal (H-a) and cis (H-b) protons will be at higher fields. The coupling constants are crucial for assignment: a large trans coupling (J_bc), a smaller cis coupling (J_ac), and a very small geminal coupling (J_ab) are expected.
- Aromatic Protons: The aromatic region will display an AA'BB' system, appearing as two doublets. The protons ortho to the strongly electron-withdrawing nitro group are expected to be significantly deshielded and appear at a lower field (~8.1 - 8.4 ppm). The protons ortho to the vinyl ether group will be at a higher field (~7.0 - 7.3 ppm) due to the electron-donating nature of the ether oxygen.

Predicted ^{13}C NMR Data

The ^{13}C NMR spectrum will provide information on the carbon framework of the molecule.

Table 3. Predicted ^{13}C NMR Chemical Shifts for **(4-Nitrophenyl)vinyl ether**

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Carbon	Predicted Chemical Shift (δ, ppm)
$=CH_2$	~90 - 95
-O-CH=	~145 - 150
Ar-C (ortho to $-OCH=CH_2$)	~118 - 122
Ar-C (ortho to $-NO_2$)	~125 - 129
Ar-C (ipso to $-OCH=CH_2$)	~160 - 165
Ar-C (ipso to $-NO_2$)	~140 - 145

Interpretation:

- Vinyl Carbons: The terminal vinyl carbon ($=CH_2$) is expected to be more shielded than the internal vinyl carbon (-O-CH=) due to the resonance effect of the ether oxygen.[2]
- Aromatic Carbons: The chemical shifts of the aromatic carbons are influenced by the substituents. The carbon attached to the nitro group (ipso to $-NO_2$) will be deshielded, as will the carbon attached to the ether oxygen (ipso to $-OCH=CH_2$). The carbons ortho to the nitro group will also be deshielded.

Experimental Protocol for NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **(4-Nitrophenyl)vinyl ether** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a standard 5 mm NMR tube.
- Instrument Setup:
  - Use a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
  - Tune and shim the instrument to ensure optimal resolution and lineshape.
- ^1H NMR Acquisition:
  - Acquire a standard one-pulse ^1H NMR spectrum.

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- Typical parameters: spectral width of 12-15 ppm, acquisition time of 2-4 seconds, relaxation delay of 1-5 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio (typically 8-16 scans).

- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum.
  - Typical parameters: spectral width of 200-250 ppm, acquisition time of 1-2 seconds, relaxation delay of 2-5 seconds, and a larger number of scans (e.g., 128 or more) due to the lower natural abundance of ^{13}C.
- Data Processing:
  - Apply a Fourier transform to the acquired free induction decay (FID).
  - Phase and baseline correct the spectrum.
  - Reference the spectrum to the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation.

Table 4. Predicted IR Absorption Frequencies for **(4-Nitrophenyl)vinyl ether**

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Functional Group	Predicted Absorption Range (cm^{-1})	Intensity
Aromatic C-H stretch	3000 - 3100	Medium
Vinyl C-H stretch	3020 - 3080	Medium
Asymmetric NO_2 stretch	1500 - 1550	Strong
Symmetric NO_2 stretch	1330 - 1370	Strong
C=C stretch (vinyl)	1610 - 1650	Medium
C=C stretch (aromatic)	1450 - 1600	Medium-Strong
C-O-C stretch (aryl-vinyl)	1200 - 1250	Strong
=C-H bend (out-of-plane)	800 - 1000	Strong

Interpretation:

- Nitro Group: The most characteristic peaks in the IR spectrum will be the strong absorptions corresponding to the asymmetric and symmetric stretching vibrations of the nitro group. For aromatic nitro compounds, these typically appear around 1500-1550 cm^{-1} and 1330-1370 cm^{-1}, respectively.[3][4][5]
- Vinyl Ether Group: The C=C stretch of the vinyl group will be observed in the 1610-1650 cm^{-1} region. A strong band corresponding to the C-O-C stretching of the aryl-vinyl ether is expected around 1200-1250 cm^{-1}. The out-of-plane =C-H bending vibrations will give rise to strong absorptions in the 800-1000 cm^{-1} range.
- Aromatic Ring: The aromatic C-H stretching will be visible just above 3000 cm^{-1}, while the C=C stretching vibrations within the ring will appear in the 1450-1600 cm^{-1} region.

Experimental Protocol for IR Spectroscopy

- Sample Preparation (ATR):
  - Place a small amount of the solid or liquid sample directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.

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- Ensure good contact between the sample and the crystal.

- Instrument Setup:
  - Use a Fourier Transform Infrared (FTIR) spectrometer.
  - Collect a background spectrum of the empty ATR crystal.
- Data Acquisition:
  - Collect the sample spectrum.
  - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
  - A resolution of 4 cm^{-1} is generally sufficient.
- Data Processing:
  - The software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
  - Label the significant peaks.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Table 5. Predicted Key Fragments in the Mass Spectrum of **(4-Nitrophenyl)vinyl ether**

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m/z	Proposed Fragment
165	$[M]^+$ (Molecular Ion)
135	$[M - NO]^+$
119	$[M - NO_2]^+$
91	$[C_6H_5O]^+$
77	$[C_6H_5]^+$
43	$[CH_2=CH-O]^+$

Interpretation:

The mass spectrum is expected to show a molecular ion peak at m/z 165, corresponding to the molecular weight of **(4-Nitrophenyl)vinyl ether**. The fragmentation pattern will be influenced by both the nitroaromatic and the ether functionalities.[6][7]

- Nitro Group Fragmentation: Aromatic nitro compounds commonly undergo fragmentation with the loss of NO (M-30) and NO_2 (M-46).[8][9]
- Ether Fragmentation: Cleavage of the C-O bonds is a characteristic fragmentation pathway for ethers. Loss of the vinyl ether moiety or the nitrophenyl group can occur.

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Sources

- 1. 1-(Ethenyloxy)-4-nitrobenzene | C8H7NO3 | CID 119042 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. academic.oup.com [academic.oup.com]
- 3. Chemistry: Infrared of nitro compounds [openchemistryhelp.blogspot.com]

- 4. orgchemboulder.com [orgchemboulder.com]
- 5. orgchemboulder.com [orgchemboulder.com]
- 6. ORGANIC SPECTROSCOPY INTERNATIONAL: MASS SPECTRUM OF ETHERS [orgspectroscopyint.blogspot.com]
- 7. GCMS Section 6.13 [people.whitman.edu]
- 8. Investigation of the ionisation and fragmentation behaviour of different nitroaromatic compounds occurring as polar metabolites of explosives using electrospray ionisation tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]

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